

Application Note: Quantification of Benzyldihydrochlorothiazide in Human Plasma by HPLC-UV

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Compound of Interest

Compound Name: Benzyldihydrochlorothiazide

Cat. No.: B15350505

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Introduction

Benzyldihydrochlorothiazide is a thiazide diuretic used in the management of hypertension. [1] Accurate and reliable quantification of **Benzyldihydrochlorothiazide** in human plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. This application note describes a proposed High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the determination of **Benzyldihydrochlorothiazide** in human plasma. The method is designed to be simple, rapid, and suitable for the analysis of a large number of samples. The physicochemical properties of **Benzyldihydrochlorothiazide** are presented in Table 1.

Table 1: Physicochemical Properties of **Benzyldihydrochlorothiazide**

Property	Value	Reference
Chemical Name	6-chloro-3,4-dihydro-3-(phenylmethyl)-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide	[2]
CAS Number	1824-50-6	[2]
Molecular Formula	C ₁₄ H ₁₄ ClN ₃ O ₄ S ₂	[2][3]
Molecular Weight	387.86 g/mol	[2][3]
Appearance	Pale Yellow Solid	[1]

Experimental Protocol

Materials and Reagents

- **Benzyldihydrochlorothiazide** reference standard (purity >98%)
- Benzyldihydrochlorothiazide-d5 (Internal Standard, IS)[4]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (analytical grade)
- Human plasma (drug-free, sourced from a certified vendor)

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this method. The proposed chromatographic conditions are summarized in Table 2.

Table 2: Proposed HPLC-UV Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (50:50, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
UV Detection Wavelength	275 nm ^[5]
Internal Standard (IS)	Benzylhydrochlorothiazide-d5

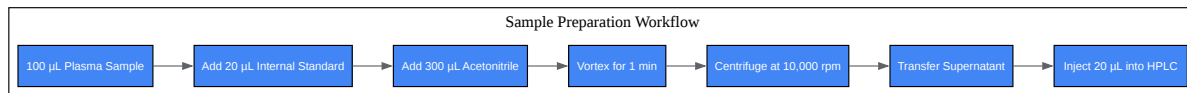
Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve **Benzylidihydrochlorothiazide** and Benzylhydrochlorothiazide-d5 (IS) in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Prepare working standard solutions of **Benzylidihydrochlorothiazide** by serial dilution of the stock solution with 50:50 acetonitrile:water.
- Calibration Curve (CC) and Quality Control (QC) Samples: Spike drug-free human plasma with the appropriate working standard solutions to prepare CC samples at concentrations of 50, 100, 250, 500, 1000, 2500, and 5000 ng/mL. Prepare QC samples at low, medium, and high concentrations (e.g., 150, 2000, and 4000 ng/mL).

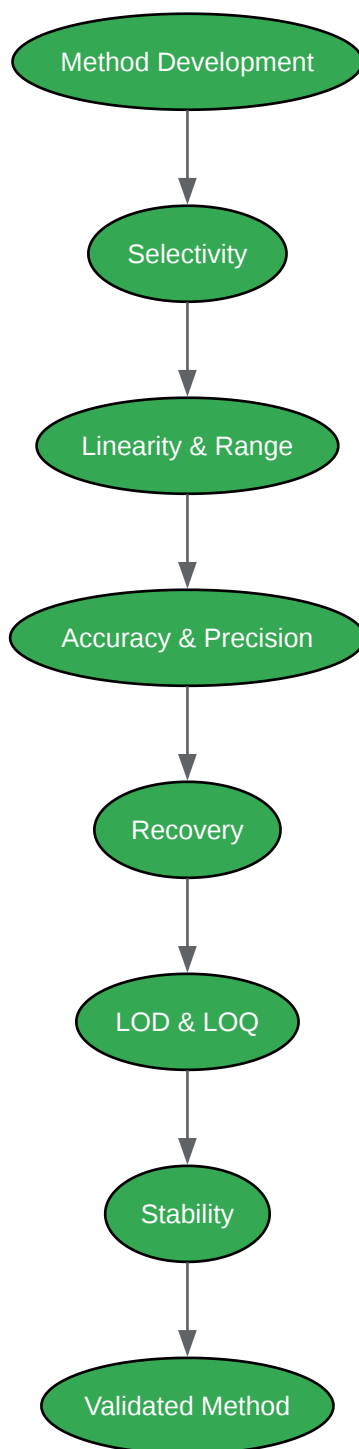
Sample Preparation (Protein Precipitation)

Protein precipitation is a simple and effective method for removing proteins from plasma samples.^{[6][7]}

- To 100 μ L of plasma sample (blank, CC, QC, or unknown), add 20 μ L of the IS working solution (e.g., 1 μ g/mL).
- Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.[8]
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes at 4 °C.
- Transfer the supernatant to a clean tube and inject 20 μ L into the HPLC system.



Bioanalytical Method Validation Logic

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References

- 1. BENZYLHYDROCHLOROTHIAZIDE | 1824-50-6 [chemicalbook.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. GSRS [precision.fda.gov]
- 4. Product - Dove Research & Analytics Laboratory [doverresearchlab.com]
- 5. researchgate.net [researchgate.net]
- 6. Protein Precipitation (PPT) Extraction | Phenomenex [phenomenex.com]
- 7. nacalai.com [nacalai.com]
- 8. agilent.com [agilent.com]
- To cite this document: BenchChem. [Application Note: Quantification of Benzyldihydrochlorothiazide in Human Plasma by HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15350505#hplc-uv-method-for-benzyldihydrochlorothiazide-quantification-in-plasma>]

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